

Personal protective equipment for handling Fmoc-D-Allo-Ile-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-D-Allo-Ile-OH

Cat. No.: B557749

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Essential Safety and Handling Guide for Fmoc-D-Allo-Ile-OH

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents like **Fmoc-D-Allo-Ile-OH** (N α -(9-Fluorenylmethoxycarbonyl)-D-allo-isoleucine) is paramount to ensure both personal safety and the integrity of experimental outcomes. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for **Fmoc-D-Allo-Ile-OH**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Fmoc-D-Allo-Ile-OH** is crucial for informed handling and storage.

Property	Value
CAS Number	118904-37-3[1][2]
Molecular Formula	C ₂₁ H ₂₃ NO ₄ [1][3]
Molecular Weight	353.4 g/mol [1]
Appearance	Solid
Storage Temperature	Store in a dry, well-ventilated place.[3][4]

Hazard Identification and Personal Protective Equipment (PPE)

While **Fmoc-D-Allo-Ile-OH** has no known OSHA hazards, it may be harmful if inhaled, swallowed, or absorbed through the skin, and it may cause respiratory tract irritation.^[3] Therefore, adherence to the following PPE guidelines is mandatory.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Glasses with Side Shields	Must conform to EN 166 (EU) or ANSI Z87.1 (US) standards. ^[5]
Face Shield	Recommended when there is a significant risk of splashing or dust generation. ^[5]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. ^{[5][6]} For extended contact, consult the glove manufacturer's chemical resistance data. Double gloving is advised. ^[5]
Body Protection	Laboratory Coat	A standard laboratory coat should be worn and fully buttoned. ^{[5][6]}
Chemical Apron	A splash-resistant chemical apron is recommended for procedures with a higher risk of splashes. ^[5]	
Respiratory Protection	Dust Mask/Respirator	If handling procedures may generate dust, a NIOSH-approved N95 (US) or P1 (EN 143) dust mask should be used. ^[5] Work in a well-ventilated area or a chemical fume hood. ^[7]

Operational Plan: Step-by-Step Handling Protocol

A strict operational workflow is critical for minimizing exposure risks and maintaining the integrity of the compound.

- Preparation and Precaution:
 - Ensure a certified chemical fume hood is operational.[\[6\]](#)
 - Assemble all necessary equipment, such as spatulas, weighing paper, glassware, and appropriate solvents.
 - Verify that an eyewash station and safety shower are readily accessible.[\[5\]](#)
 - Don all required personal protective equipment as detailed in the table above.
- Handling the Solid Compound:
 - All manipulations of solid **Fmoc-D-Allo-Ile-OH** should be performed in a chemical fume hood to prevent the inhalation of any airborne particles.[\[5\]](#)[\[7\]](#)
 - When weighing, use a tared, sealed container to minimize dust generation.[\[5\]](#)
 - Avoid direct contact with the solid. Use clean, dry spatulas for transferring.[\[5\]](#)
- Solution Preparation:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
 - If the solvent is volatile, ensure adequate ventilation and handle it within the fume hood.
- Post-Handling Procedures:
 - Clean all equipment and the work area thoroughly after use.
 - Carefully remove and dispose of gloves and any other contaminated disposable PPE.[\[5\]](#)
 - Wash hands thoroughly with soap and water after handling is complete.[\[3\]](#)[\[5\]](#)

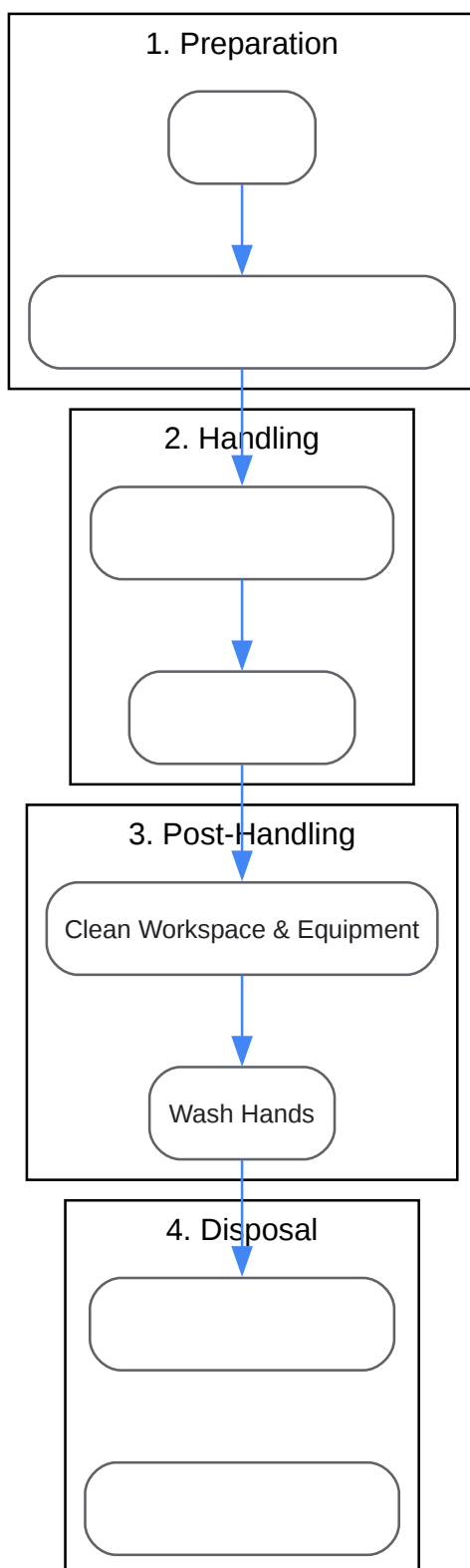
Disposal Plan

Proper disposal of **Fmoc-D-Allo-Ile-OH** and any contaminated materials is essential to prevent environmental contamination and accidental exposure.

- Solid Waste: Collect all solid waste, including empty containers, contaminated gloves, and weighing papers, in a clearly labeled, sealed hazardous waste container.[\[5\]](#)
- Liquid Waste: Unused solutions containing the compound should be collected in a designated, sealed hazardous waste container. Do not dispose of it down the drain.[\[5\]](#)[\[8\]](#)
- Regulatory Compliance: All waste must be disposed of in accordance with federal, state, and local environmental control regulations.[\[3\]](#)[\[4\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Fmoc-D-Allo-Ile-OH** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Fmoc-D-Allo-Ile-OH**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Fmoc-D-Allo-Ile-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557749#personal-protective-equipment-for-handling-fmoc-d-allo-ile-oh\]](https://www.benchchem.com/product/b557749#personal-protective-equipment-for-handling-fmoc-d-allo-ile-oh)

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